

The Environmental Dossier on 3-Fluorotoluene: A Technical Guide

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Compound of Interest

Compound Name: 3-Fluorotoluene

Cat. No.: B1676563

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the environmental impact and degradation of **3-Fluorotoluene** (CAS No. 352-70-5). Given its role as an intermediate in the synthesis of pharmaceuticals and agrochemicals, understanding its environmental fate, potential for degradation, and ecotoxicological profile is paramount for responsible lifecycle management.^{[1][2]} Due to a lack of extensive experimental studies on **3-Fluorotoluene**, this guide incorporates data from analogous compounds and widely accepted quantitative structure-activity relationship (QSAR) models to provide a thorough assessment.

Physicochemical Properties and Environmental Partitioning

The environmental behavior of a chemical is largely dictated by its physical and chemical properties. **3-Fluorotoluene** is a colorless, flammable liquid with a characteristic aromatic odor.^{[3][4]} Its partitioning among environmental compartments—air, water, soil, and biota—can be inferred from key parameters summarized below.

Property	Value	Unit	Source / Comment
Molecular Formula	C ₇ H ₇ F	-	[2][5]
Molecular Weight	110.13	g/mol	[3]
Boiling Point	115 - 116	°C	[5]
Melting Point	-87	°C	[5]
Vapor Pressure	20.1 - 42.39	mmHg at 25°C	[3][6]
Water Solubility	Immiscible	-	[7][8]
log K _{ow} (Octanol-Water Partition Coeff.)	2.73	-	[3] (Estimated)
Henry's Law Constant	5.63 x 10 ⁻³	atm·m ³ /mol	(Estimated via EPI Suite™)

The moderate Log K_{ow} value suggests a potential for bioaccumulation in organisms and adsorption to organic matter in soil and sediment.[3] Its high vapor pressure and low water solubility indicate that volatilization is a significant environmental transport process, with the atmosphere being a primary receiving compartment upon release.[6][7][9]

Environmental Fate and Degradation

The persistence of **3-Fluorotoluene** in the environment is determined by its susceptibility to various degradation processes, both abiotic and biotic.

Atmospheric Fate

Once volatilized, the primary degradation mechanism for **3-Fluorotoluene** in the atmosphere is expected to be its reaction with photochemically produced hydroxyl (•OH) radicals. Based on QSAR modeling (EPI Suite™), the estimated atmospheric half-life is approximately 11.5 days. This suggests that while it is not highly persistent in the atmosphere, it can undergo long-range transport before deposition.

Aquatic Fate

In aquatic systems, **3-Fluorotoluene** is expected to partition to sediment due to its hydrophobicity. Volatilization from the water surface is a rapid process, with an estimated half-life of just a few hours from a model river. Hydrolysis is not expected to be a significant degradation pathway for this compound.

Terrestrial Fate

If released to soil, **3-Fluorotoluene** is expected to exhibit moderate mobility based on an estimated Soil Adsorption Coefficient (Koc) of 235 L/kg (EPI Suite™). It will tend to adsorb to soil organic carbon. Volatilization from moist soil surfaces is also a likely transport mechanism.

Biodegradation

While specific studies on the biodegradation of **3-Fluorotoluene** are limited, extensive research on analogous compounds like fluorobenzene and toluene provides a strong basis for a proposed metabolic pathway. Aerobic biodegradation is expected to be the primary mechanism for its removal in soil and water.

Microorganisms, particularly bacteria from genera such as *Pseudomonas* and *Burkholderia*, are known to degrade halogenated aromatic compounds.^{[7][10][11]} The degradation is typically initiated by dioxygenase enzymes that hydroxylate the aromatic ring. For **3-Fluorotoluene**, two initial attack points are possible: the aromatic ring or the methyl group. The most probable pathway, analogous to fluorobenzene and toluene degradation, involves the oxidation of the aromatic ring.^[7]

The proposed pathway involves the conversion of **3-Fluorotoluene** to 3-fluoro-cis-1,2-dihydroxy-3-methylcyclohexa-3,5-diene by a toluene dioxygenase. This intermediate is then dehydrogenated to form 3-fluorocatechol. Subsequent ortho-cleavage of the catechol ring by catechol 1,2-dioxygenase leads to the formation of 2-fluoro-cis,cis-muconate.^[7] This compound, once considered a dead-end metabolite, can be further metabolized by some bacteria into intermediates of the Krebs cycle, leading to complete mineralization.^[7]

Environmental Compartment	Degradation Process	Estimated Half-Life / Rate	Comment
Atmosphere	Reaction with •OH radicals	11.5 days	(Estimated via EPI Suite™)
Water	Biodegradation	Weeks to Months	(Estimated, depends on conditions)
Water	Volatilization (from river)	~5.5 hours	(Estimated via EPI Suite™)
Soil	Biodegradation	Weeks to Months	(Estimated, depends on conditions)
Sediment	Biodegradation	Months to Years	(Estimated, likely slower)

Ecotoxicity and Bioaccumulation

The potential for adverse effects on environmental organisms is a critical component of this assessment.

Aquatic Toxicity

Quantitative ecotoxicity data for **3-Fluorotoluene** is not readily available in published literature. Therefore, QSAR models are used to predict its toxicity to standard aquatic test organisms.

Organism	Endpoint	Predicted Value (mg/L)	Comment
Fish (Fathead Minnow)	96-hr LC ₅₀	21.4	(Estimated via ECOSAR™)
Aquatic Invertebrate (Daphnia magna)	48-hr EC ₅₀	19.8	(Estimated via ECOSAR™)
Green Algae	96-hr EC ₅₀	15.6	(Estimated via ECOSAR™)

These values suggest that **3-Fluorotoluene** is moderately toxic to aquatic organisms.

Bioaccumulation

The potential for a chemical to accumulate in the tissues of living organisms can be estimated by its Log K_{ow} and the Bioconcentration Factor (BCF). The Log K_{ow} of 2.73 suggests a moderate potential for bioaccumulation. A QSAR-estimated BCF value is 57 L/kg (EPI Suite™). This value is below the typical regulatory threshold for a substance to be considered bioaccumulative, indicating that **3-Fluorotoluene** is unlikely to significantly concentrate in aquatic food chains.

Experimental Protocols

To generate definitive data, standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), should be followed.

Protocol for Biodegradation in Water (OECD 301)

This test evaluates the ready biodegradability of a chemical in an aerobic aqueous medium.

- **Objective:** To determine the extent and rate of mineralization (conversion to CO₂) over a 28-day period.
- **Methodology:** A solution of **3-Fluorotoluene** is inoculated with microorganisms from a source like activated sludge. The mixture is incubated in the dark at a constant temperature. The amount of CO₂ evolved is measured over time using methods like infrared gas analysis or titration. A non-inoculated control is run in parallel to account for any abiotic degradation.
- **Endpoint:** The percentage of the theoretical maximum CO₂ production is calculated. A substance is considered "readily biodegradable" if it reaches >60% mineralization within a 10-day window during the 28-day test.

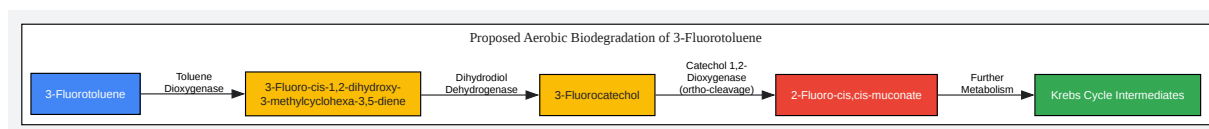
Protocol for Aquatic Toxicity Testing (OECD 203: Fish, Acute Toxicity Test)

This protocol determines the concentration of a substance that is lethal to 50% of a test fish population (LC₅₀) over a 96-hour period.

- Objective: To determine the acute lethal toxicity of **3-Fluorotoluene** to fish.
- Methodology: Groups of fish (e.g., Rainbow Trout or Zebrafish) are exposed to a range of concentrations of **3-Fluorotoluene** in water under controlled conditions (temperature, light, pH). A control group is exposed to water only. Mortalities are recorded at 24, 48, 72, and 96 hours.
- Endpoint: The LC₅₀ value and its 95% confidence intervals are calculated using statistical methods (e.g., Probit analysis).

Visualizations

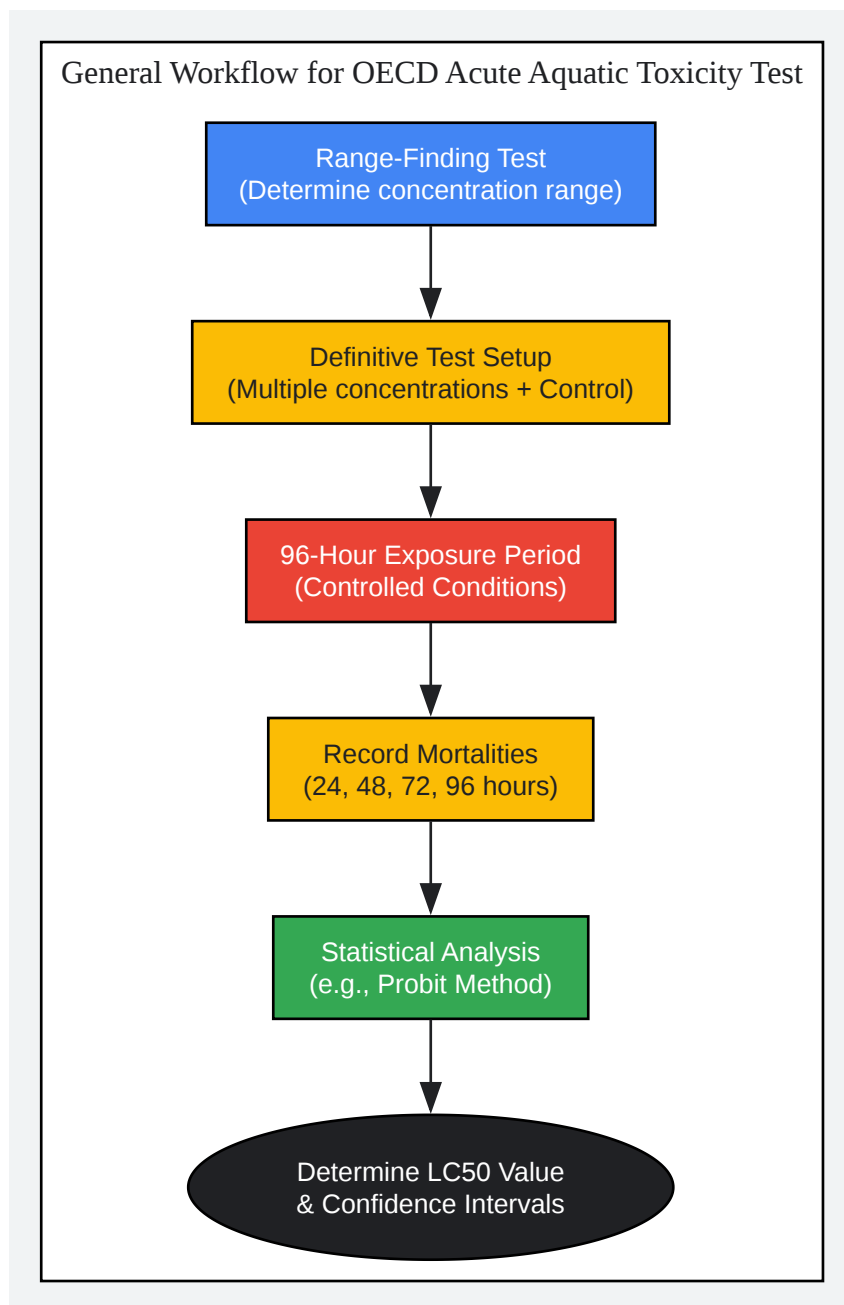
Proposed Biodegradation Pathway



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Caption: Proposed aerobic degradation pathway for **3-Fluorotoluene**.

Experimental Workflow for Ecotoxicity Testing



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